

Unveiling the Transcriptional Impact of BMS-309403: A Comparative Guide

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Compound of Interest

Compound Name: BMS-309403 sodium

Cat. No.: B8139565

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the gene expression changes induced by BMS-309403, a potent and selective inhibitor of Fatty Acid Binding Protein 4 (FABP4). We delve into supporting experimental data, detailed methodologies, and the signaling pathways modulated by this compound.

BMS-309403 is a well-characterized, cell-permeable, and orally active inhibitor of FABP4, targeting its fatty acid-binding pocket with high affinity ($K_i < 2$ nM).^{[1][2][3]} Its selectivity for FABP4 over other isoforms, such as FABP3 and FABP5 (K_i s = 250 and 350 nM, respectively), makes it a valuable tool for dissecting the role of FABP4 in various physiological and pathological processes.^{[2][3]} This guide will explore the downstream consequences of FABP4 inhibition by BMS-309403 on gene expression, particularly in the context of inflammation and metabolic disease.

Performance Comparison: BMS-309403 vs. Other FABP Inhibitors

While direct comparative studies on gene expression changes between BMS-309403 and other FABP inhibitors are not extensively available in the public domain, its superior selectivity and potency compared to compounds like HTS01037 are noteworthy.^[4] HTS01037 exhibits a lower binding affinity for A-FABP compared to BMS-309403.^[4] The following sections will focus on the well-documented effects of BMS-309403.

Gene Expression Changes Following BMS-309403 Treatment

BMS-309403 treatment leads to significant alterations in the expression of genes involved in inflammation, metabolism, and cellular stress. These changes are observed across various cell types and in vivo models.

Anti-Inflammatory Gene Regulation

A primary effect of BMS-309403 is the downregulation of pro-inflammatory gene expression. This is largely attributed to its ability to modulate key inflammatory signaling pathways.

Target Gene/Protein	Cell/Tissue Type	Experimental Model	Direction of Change	Reference
MCP-1, IL-6, TNF α	Adipose Tissue	Diet-induced obese mice	↓	[4]
tlr22, ifn-1, irf-7, tnfa, il-1 β	Ctenopharyngodon idella Kidney and Spleen	Lipopolysaccharide (LPS) treated	↓	[5]
p38 MAPK phosphorylation	Skeletal Muscle, C2C12 myotubes	High-fat diet-fed mice, Palmitate-stimulated myotubes	↓	[6]
NF- κ B nuclear translocation	Skeletal Muscle, C2C12 myotubes	High-fat diet-fed mice, Palmitate-stimulated myotubes	↓	[6]
NLRP3 Inflammasome	Macrophages, Preeclampsia mouse model	LPS-stimulated macrophages, PE mouse model	↓	[7]
IL-17A, IL-23	Macrophages, Preeclampsia mouse model	LPS-stimulated macrophages, PE mouse model	↓	[7]

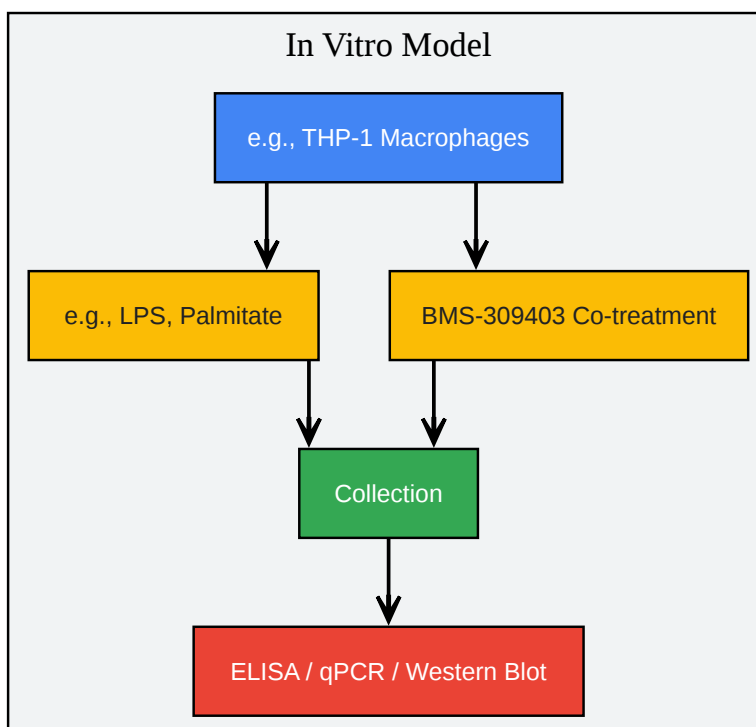
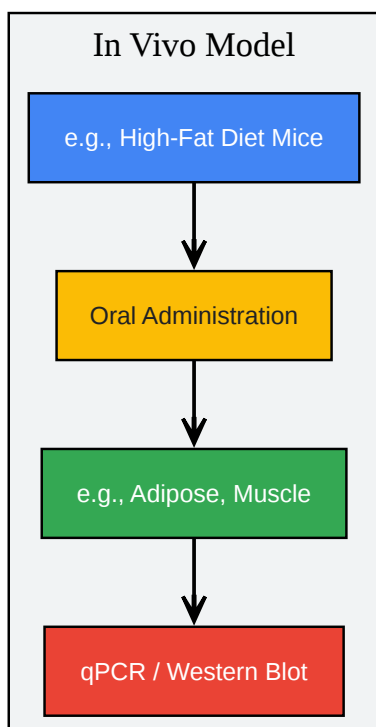
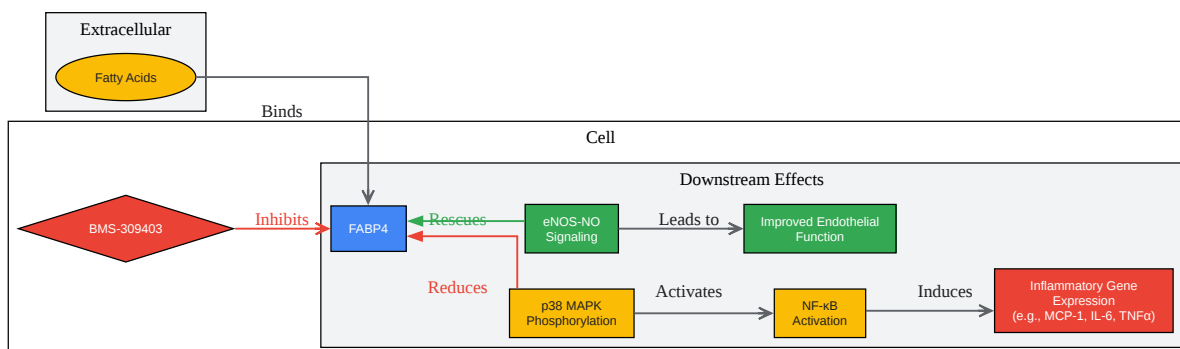
Regulation of Metabolic and Cellular Stress Genes

BMS-309403 also influences the expression of genes involved in metabolic pathways and cellular stress responses.

Target Gene/Protein	Cell/Tissue Type	Experimental Model	Direction of Change	Reference
PGC-1 α	THP-1 Macrophages	Palmitate-treated macrophages	↑ (restored expression)	[8]
PPAR γ	THP-1 Macrophage-like cells	Differentiated THP-1 cells	↑ (protein level)	[9]
HIF1 α , HIF2 α	Human Ocular Choroidal Fibroblasts (HOCF)	HOCF cells under normoxia and hypoxia	↑	[10]
Cardiac hypertrophic marker genes	Heart	Pressure-induced heart hypertrophy in mice	↓	[4]

Signaling Pathways Modulated by BMS-309403

The gene expression changes orchestrated by BMS-309403 are a consequence of its impact on critical signaling cascades. The inhibition of FABP4 by BMS-309403 prevents the intracellular transport of fatty acids, thereby influencing downstream signaling events.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. BMS 309403 | Fatty Acid Binding Proteins (FABP) | Tocris Bioscience [tocris.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. FABP4 inhibitor BMS309403 decreases saturated-fatty-acid-induced endoplasmic reticulum stress-associated inflammation in skeletal muscle by reducing p38 MAPK activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. FABP4 facilitates inflammasome activation to induce the Treg/Th17 imbalance in preeclampsia via forming a positive feedback with IL-17A - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
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